

Physical properties of 2-Butenoyl chloride (boiling point, density)

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Compound of Interest

Compound Name: 2-Butenoyl chloride

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Technical Guide: Physical Properties of 2-Butenoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Butenoyl chloride**, also known as crotonyl chloride. The information herein is intended to support research, development, and quality control activities where this compound is utilized.

Core Physical Properties

2-Butenoyl chloride is a colorless to light yellow liquid.^[1] It is recognized as a versatile intermediate in organic synthesis, particularly in the production of pharmaceuticals, agrochemicals, and specialty chemicals. The physical characteristics of **2-Butenoyl chloride** are crucial for its handling, reaction setup, and purification processes.

A summary of its primary physical properties is presented in the table below. It is important to note that commercial preparations of **2-Butenoyl chloride** are often a mixture of cis and trans isomers, which can influence the observed physical properties. Where available, data for specific isomers are provided.

Physical Property	Value	Notes
Boiling Point	120-126 °C[1][2][3][4]	At atmospheric pressure (literature values vary slightly).
125 °C[5][6]	For the (E)-isomer (trans-2-Butenoyl chloride).	
Density	1.091 g/mL at 25 °C[2][3][4]	For a mixture of isomers.
1.09 g/cm ³ at 20 °C[7]		
1.080 g/cm ³ [1]		
1.0822 g/cm ³ at 17 °C[5]	For the (E)-isomer.	

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to chemical characterization. The following sections outline standardized methodologies for measuring the boiling point and density of liquid compounds like **2-Butenoyl chloride**.

Determination of Boiling Point by Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and reliable method for determining the boiling point of a liquid is through distillation.

Principle: Simple distillation involves heating a liquid to its boiling point, condensing the vapor, and collecting the condensate. The temperature of the vapor is measured as it passes into the condenser, and this temperature remains constant throughout the distillation of a pure substance.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask

- Thermometer
- Heating mantle
- Boiling chips

Procedure:

- A sample of **2-Butenoyl chloride** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor entering the condenser.
- The liquid is heated, and the temperature is monitored.
- The boiling point is recorded as the temperature at which the vapor temperature stabilizes while the liquid is boiling and condensing in the condenser.
- The atmospheric pressure should be recorded, as boiling point is pressure-dependent.

Determination of Density using a Digital Density Meter

Modern digital density meters provide a rapid and highly accurate method for determining the density of liquids, often compliant with standards such as ASTM D4052.

Principle: This method is based on the oscillating U-tube principle. A small volume of the liquid sample is introduced into a U-shaped borosilicate glass tube. The tube is then electronically excited to oscillate at its natural frequency. The frequency of oscillation is dependent on the mass of the tube and its contents. By measuring the change in frequency when the tube is filled with the sample compared to when it is filled with a reference substance (like air or water), the density of the sample can be precisely calculated.

Apparatus:

- Digital Density Meter with an oscillating U-tube

- Syringe for sample injection
- Thermostatic control for the measuring cell

Procedure:

- The instrument is calibrated using dry air and a standard of known density, typically ultrapure water.
- The temperature of the measuring cell is set to the desired value (e.g., 20 °C or 25 °C) and allowed to stabilize.
- A small, bubble-free aliquot of **2-Butenoyl chloride** is injected into the U-tube using a syringe.
- The instrument measures the oscillation period of the filled tube and automatically calculates and displays the density of the sample.
- Multiple readings are typically taken to ensure precision.

Logical Relationship of Physical Properties

The physical properties of a chemical compound are intrinsically linked to its molecular structure. The following diagram illustrates this fundamental relationship for **2-Butenoyl chloride**.

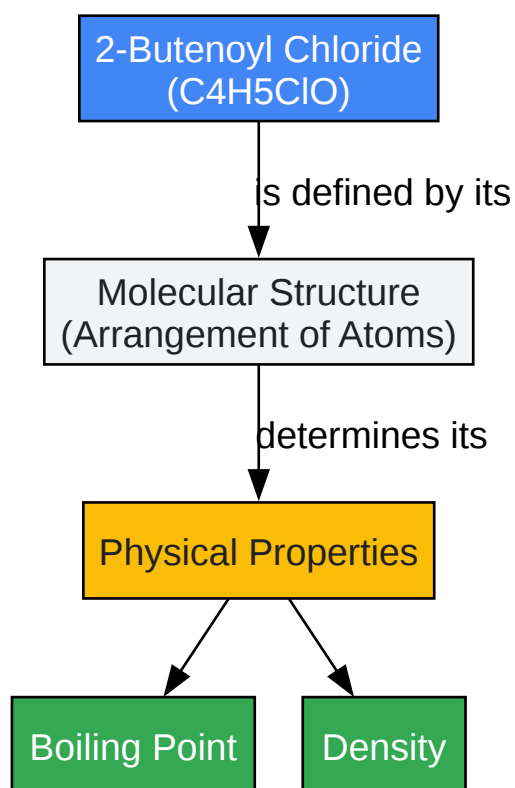


Figure 1: Relationship between Molecular Structure and Physical Properties

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Figure 1: Relationship between Molecular Structure and Physical Properties

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